

Physical and chemical properties of 3-Quinuclidinone hydrochloride

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Compound of Interest

Compound Name: 3-Quinuclidinone hydrochloride

Cat. No.: B049488

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An In-depth Technical Guide to 3-Quinuclidinone Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **3-Quinuclidinone hydrochloride** (CAS No: 1193-65-3). This versatile bicyclic amine derivative is a crucial building block in the synthesis of a wide array of pharmaceutical compounds and holds significant interest for researchers in medicinal chemistry and drug development.

Core Physical and Chemical Properties

3-Quinuclidinone hydrochloride is a white to off-white crystalline powder.^{[1][2]} It is known for its stability and solubility in water, which makes it a convenient intermediate for various synthetic applications.^{[1][3]}

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **3-Quinuclidinone hydrochloride**.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₁ NO·HCl	[1][4][5]
Molecular Weight	161.63 g/mol	[1][4][6]
Melting Point	>300 °C (decomposes)	[4][7][8]
Boiling Point	204.9 °C at 760 mmHg	[7]
Solubility	Soluble in water and methanol; insoluble in ether, THF, and toluene.[1][4][5]	[5]
pKa	7.2 (for the conjugate acid of the free base, 3-Quinuclidinone)	[9]
Appearance	White to off-white crystalline powder	[1][2]
Hygroscopicity	Hygroscopic	[2]
CAS Number	1193-65-3	[1][7]

Spectral Data

Spectral analysis is crucial for the identification and characterization of **3-Quinuclidinone hydrochloride**.

- ¹H NMR: Proton NMR spectra are available for **3-Quinuclidinone hydrochloride**, providing characteristic peaks for the protons in its bicyclic structure.[10]
- IR: Infrared spectroscopy data is also available, which can be used to identify the functional groups present in the molecule.[11]

Experimental Protocols

The synthesis of **3-Quinuclidinone hydrochloride** is a well-established process in organic chemistry. One common method is the Dieckmann condensation.[9]

Synthesis via Dieckmann Condensation

A widely cited method for the synthesis of **3-Quinuclidinone hydrochloride** involves the Dieckmann condensation of a piperidine derivative.^{[9][12]}

Materials:

- 1-Carbethoxymethyl-4-carbethoxypiperidine
- Potassium tert-butoxide
- Toluene
- Tetrahydrofuran (THF)
- Sulfuric acid
- Sodium hydroxide
- Chloroform
- Sodium sulfate
- Isopropyl alcohol
- Hydrochloric acid

Procedure:

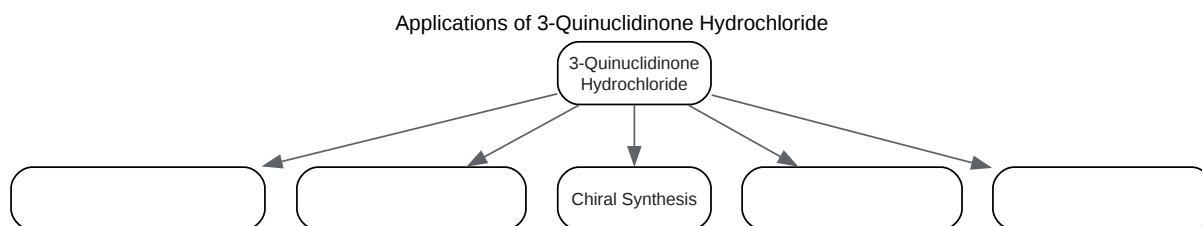
- A solution of 1-carbethoxymethyl-4-carbethoxypiperidine in toluene is added dropwise to a refluxing mixture of potassium tert-butoxide in toluene and THF. The mixture is stirred at reflux for several hours.
- Dilute sulfuric acid is then added dropwise to the reaction mass at a controlled temperature.
- The aqueous layer is collected, heated to reflux, and maintained for several hours to effect hydrolysis and decarboxylation.
- The pH of the mixture is adjusted with a sodium hydroxide solution.

- The product is extracted with chloroform, and the organic layer is dried over sodium sulfate.
- The solvent is removed under reduced pressure to yield the crude 3-Quinuclidinone base.
- The crude product is purified, often by crystallization from hexane.
- The purified base is then dissolved in a suitable solvent like isopropyl alcohol, and hydrochloric acid is added to precipitate the hydrochloride salt.[12]
- The resulting **3-Quinuclidinone hydrochloride** is collected by filtration, washed, and dried.
[12]

Key Applications and Logical Relationships

3-Quinuclidinone hydrochloride serves as a pivotal intermediate in the synthesis of a variety of biologically active molecules.[3] Its rigid bicyclic structure provides a valuable scaffold for designing ligands for various receptors.

It is a key precursor in the synthesis of cevimeline, a muscarinic M1 and M3 receptor agonist used for the treatment of dry mouth associated with Sjögren's syndrome.[2] It is also utilized in the preparation of novel ligands for cannabinoid receptors (CB1 and CB2).[2] Furthermore, its derivatives are investigated as potential therapeutic agents for neurological disorders.[3] The compound is also used in the development of organometallic catalysts and as a reagent in broader organic synthesis.[3][5]



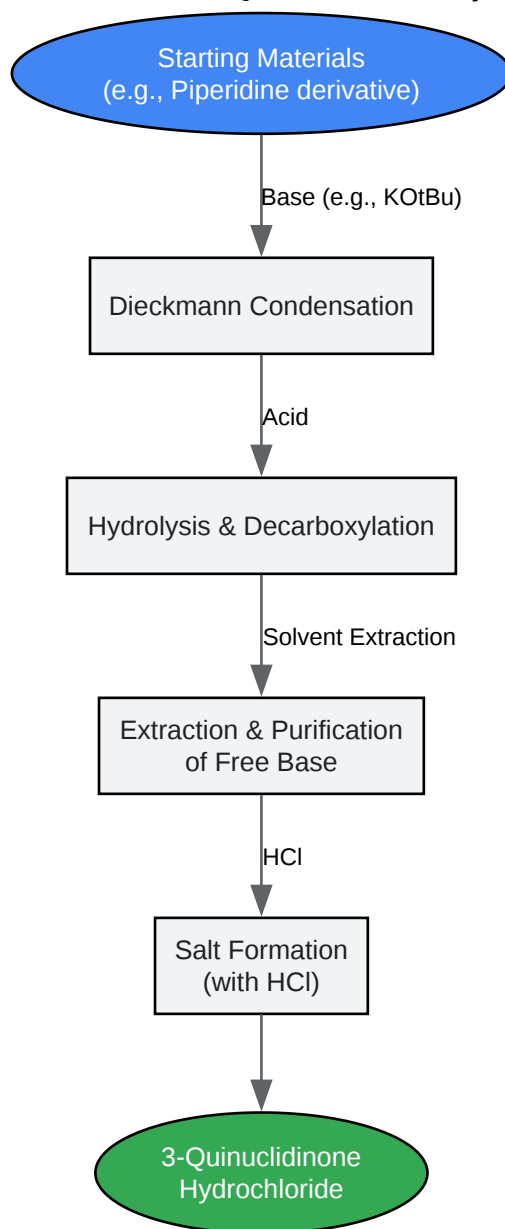
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*Applications of **3-Quinuclidinone Hydrochloride***

Synthetic Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis of **3-Quinuclidinone hydrochloride**.

Synthesis Workflow of 3-Quinuclidinone Hydrochloride



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